

# Nylon 6 vs. Nylon 6/12: A Comparative Analysis of Water Absorption

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nylon 6/12

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A comprehensive review of the water absorption characteristics of Nylon 6 and **Nylon 6/12**, detailing the underlying structural differences and providing standardized experimental data for researchers, scientists, and drug development professionals.

In the realm of polymer science and material selection for sensitive applications, understanding the hygroscopic nature of nylons is paramount. Water absorption can significantly impact the dimensional stability, mechanical properties, and overall performance of a material. This guide provides a detailed comparison of the water absorption properties of two common polyamides: Nylon 6 and **Nylon 6/12**. Experimental data, in accordance with the ASTM D570 standard, is presented to offer a clear quantitative comparison.

## Executive Summary

**Nylon 6/12** consistently demonstrates significantly lower water absorption compared to Nylon 6. This characteristic is directly attributable to its molecular structure, which features a lower concentration of hydrophilic amide groups. For applications where dimensional stability and consistent mechanical performance in the presence of moisture are critical, **Nylon 6/12** presents a superior alternative to Nylon 6.

## Data Presentation: Water Absorption of Nylon 6 vs. Nylon 6/12

The following table summarizes the water absorption characteristics of Nylon 6 and **Nylon 6/12** under standardized testing conditions. The data has been compiled from various technical datasheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)

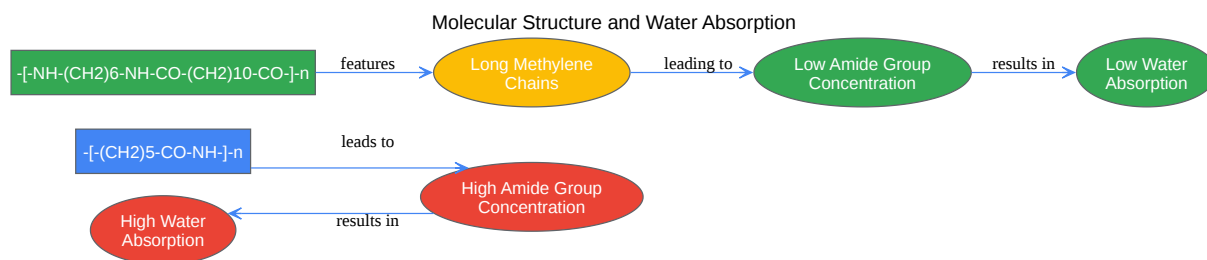
Property	Test Method	Nylon 6	Nylon 6/12
Water Absorption, 24 hours @ 23°C	ASTM D570	1.6%	0.25%
Water Absorption, Saturation @ 23°C	ASTM D570	>10%	3.0%

## Molecular Structure and its Impact on Water Absorption

The disparity in water absorption between Nylon 6 and **Nylon 6/12** is fundamentally linked to their chemical structures. Polyamides absorb water through the formation of hydrogen bonds with the amide (-CONH-) groups present in their polymer chains.

- **Nylon 6:** Is a homopolymer synthesized from caprolactam. Its structure consists of repeating units each containing one amide group and five methylene (-CH<sub>2</sub>-) groups.
- **Nylon 6/12:** Is a copolymer synthesized from hexamethylenediamine and dodecanedioic acid. Its repeating unit is significantly longer and contains a higher ratio of methylene groups to amide groups.

The greater number of methylene groups in **Nylon 6/12** creates longer hydrophobic hydrocarbon chains between the polar amide groups. This increased spacing and reduced concentration of the hydrophilic amide moieties result in a material that is inherently less prone to water absorption.



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*Molecular structure's influence on water absorption.*

## Experimental Protocols: Water Absorption Testing (ASTM D570)

The data presented in this guide is based on the standardized test method ASTM D570 for determining the water absorption of plastics.[4][5][6] The following is a detailed description of the typical experimental protocol.

### 1. Specimen Preparation:

- Test specimens are typically molded into a standard disk shape with a diameter of 50.8 mm (2 inches) and a thickness of 3.2 mm (1/8 inch).[6]
- The surfaces of the specimens must be clean and free from any contaminants.

### 2. Initial Conditioning and Weighing:

- Specimens are dried in an oven at a specified temperature (e.g., 50 °C for 24 hours for materials sensitive to higher temperatures) to remove any initial moisture.[6]

- After drying, the specimens are cooled to room temperature in a desiccator to prevent moisture reabsorption from the atmosphere.
- The initial "dry" weight of each specimen is then accurately measured to the nearest 0.001 g. [6]

### 3. Immersion:

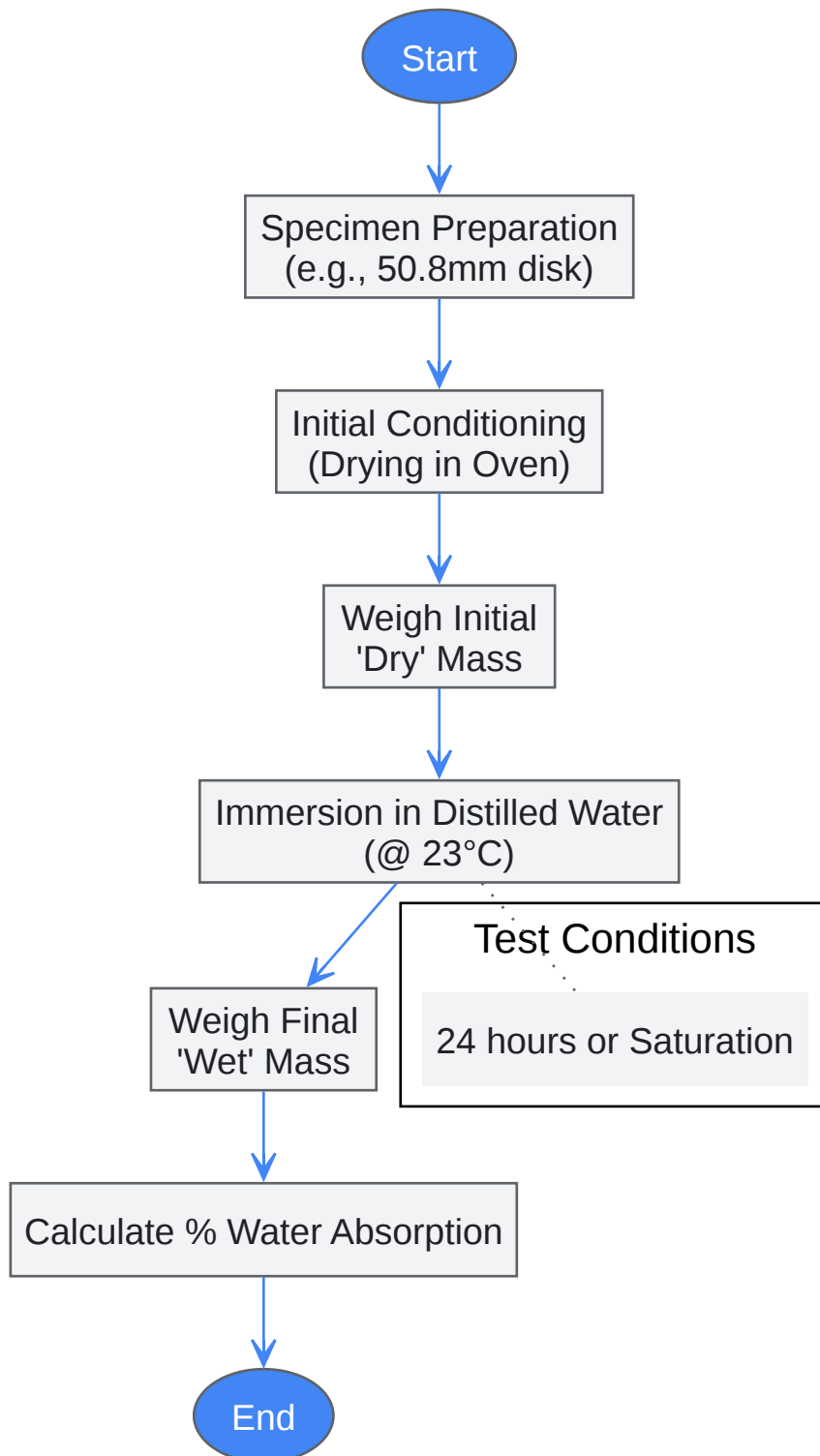
- The conditioned and weighed specimens are fully immersed in distilled water maintained at a constant temperature, typically 23 °C.
- For the 24-hour water absorption test, the specimens remain immersed for a period of  $24 \pm 1$  hours.
- For the water absorption at saturation test, the specimens remain immersed for an extended period, with periodic removal, drying, and weighing, until the weight gain is negligible over a specified time, indicating that equilibrium has been reached.

### 4. Final Weighing and Calculation:

- After the specified immersion period, the specimens are removed from the water.
- They are quickly patted dry with a lint-free cloth to remove surface water.
- The "wet" weight of each specimen is then measured.
- The percentage of water absorption is calculated using the following formula:

$$\text{Water Absorption (\%)} = [ (\text{Wet Weight} - \text{Dry Weight}) / \text{Dry Weight} ] \times 100$$

## ASTM D570 Experimental Workflow



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*Workflow for ASTM D570 water absorption testing.*

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Address: 3281 E Guasti Rd

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